

best practices for handling and storing ML344

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Compound of Interest

Compound Name: **ML344**

Cat. No.: **B15563217**

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Technical Support Center: ML344

This technical support center provides essential information for researchers, scientists, and drug development professionals working with the small molecule probe **ML344**. Here you will find guidance on best practices for handling and storage, along with troubleshooting advice and frequently asked questions (FAQs) to support your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ML344**?

A1: **ML344** is a small molecule probe developed by the NIH Molecular Libraries Program. Its PubChem CID is 4727493. It is important to distinguish **ML344** from ME-344, which is a different compound that acts as an mTOR1/2 kinase inhibitor.

Q2: What is the primary application of **ML344**?

A2: **ML344** has been identified as a novel and selective antagonist for the PAR4 receptor. It is a valuable tool for in vitro studies of thrombosis and hemostasis.[\[1\]](#)

Q3: Where can I find the Safety Data Sheet (SDS) for **ML344**?

A3: A comprehensive, specific Safety Data Sheet (SDS) for **ML344** is not readily available in public databases. However, general safety precautions for handling similar chemical compounds should be followed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, and eye protection, and working in a well-ventilated area. For

detailed safety information, it is recommended to contact the supplier from which you purchased the compound.

Handling and Storage

Proper handling and storage of **ML344** are critical to maintain its integrity and ensure experimental reproducibility.

Storage:

- Temperature: Store **ML344** in a cool, dark place.
- Container: Keep the compound in a tightly closed container to prevent contamination and degradation.
- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation.

Handling:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, lab coat, and safety glasses, when handling **ML344**.
- Ventilation: Work in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors.
- Weighing: When weighing the solid compound, take care to minimize the generation of dust.
- Solution Preparation: Prepare solutions in a clean environment to avoid contamination.

Quantitative Data Summary: Chemical and Physical Properties

Property	Value	Reference
PubChem CID	4727493	
Molecular Formula	C13H19N5	
Molecular Weight	245.32 g/mol	
IUPAC Name	1-ethyl-N-(4-isopropylbenzyl)-1H-tetrazol-5-amine	

Experimental Protocols & Troubleshooting

Solubility and Solution Preparation

Q4: What are the recommended solvents for dissolving **ML344**?

A4: The solubility of **ML344** in phosphate-buffered saline (PBS) at pH 7.4 with a final DMSO concentration of 1% has been determined to be $3.3 \pm 0.5 \mu\text{M}$.^[1] For preparing stock solutions, Dimethyl Sulfoxide (DMSO) is commonly used for similar small molecules. It is recommended to first dissolve the compound in a small amount of DMSO and then dilute it with the aqueous buffer or media to the desired final concentration.

Troubleshooting: Precipitation in Aqueous Solutions

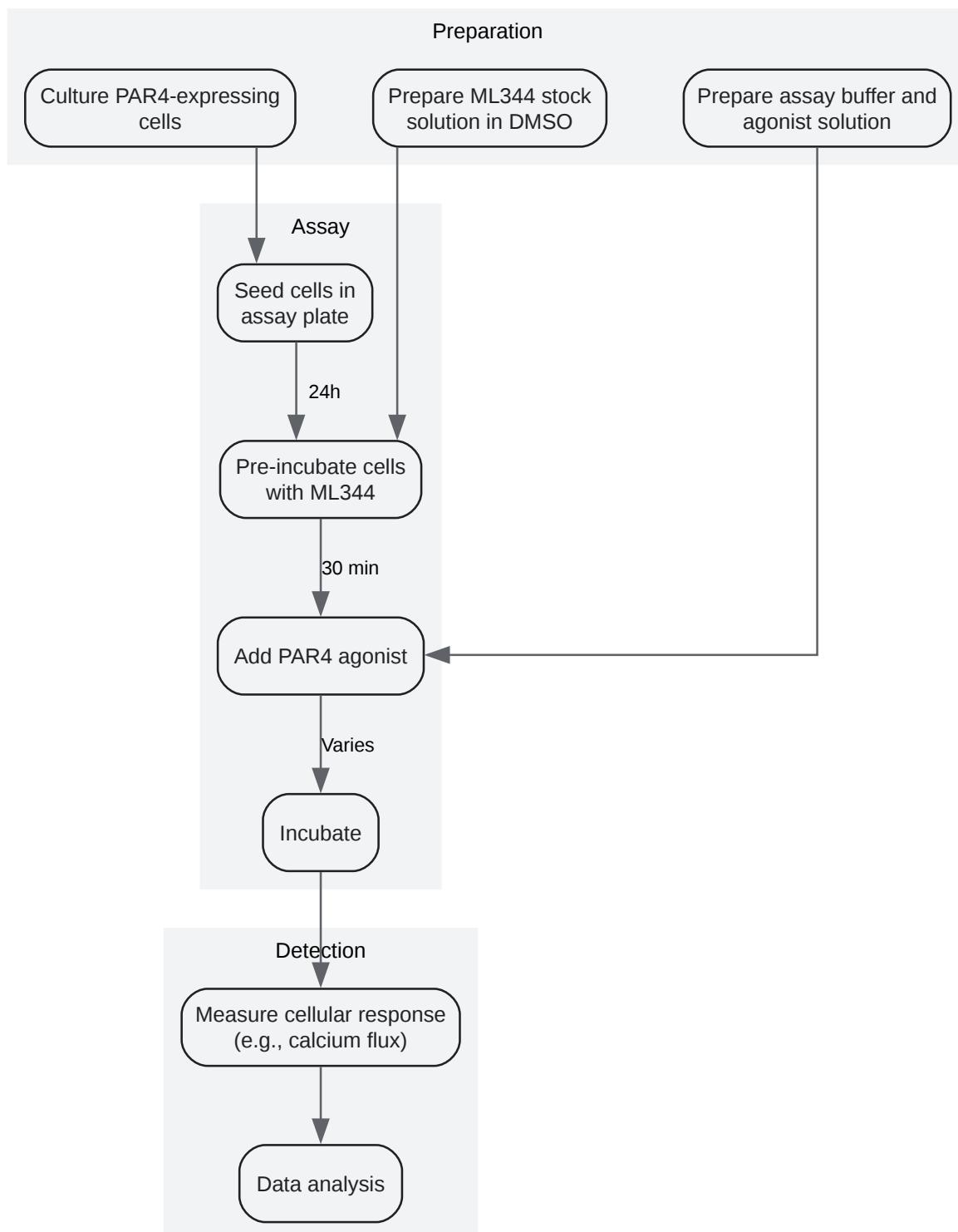
- Issue: The compound precipitates when diluted from a DMSO stock into an aqueous buffer.
- Possible Cause: The final concentration of **ML344** exceeds its solubility limit in the aqueous solution, or the percentage of DMSO is too low to maintain solubility.
- Solution:
 - Ensure the final concentration of **ML344** is below its solubility limit in the experimental buffer.
 - Maintain a low percentage of DMSO in the final solution (typically $\leq 1\%$) to avoid solvent-induced artifacts, but ensure it is sufficient to keep the compound dissolved.

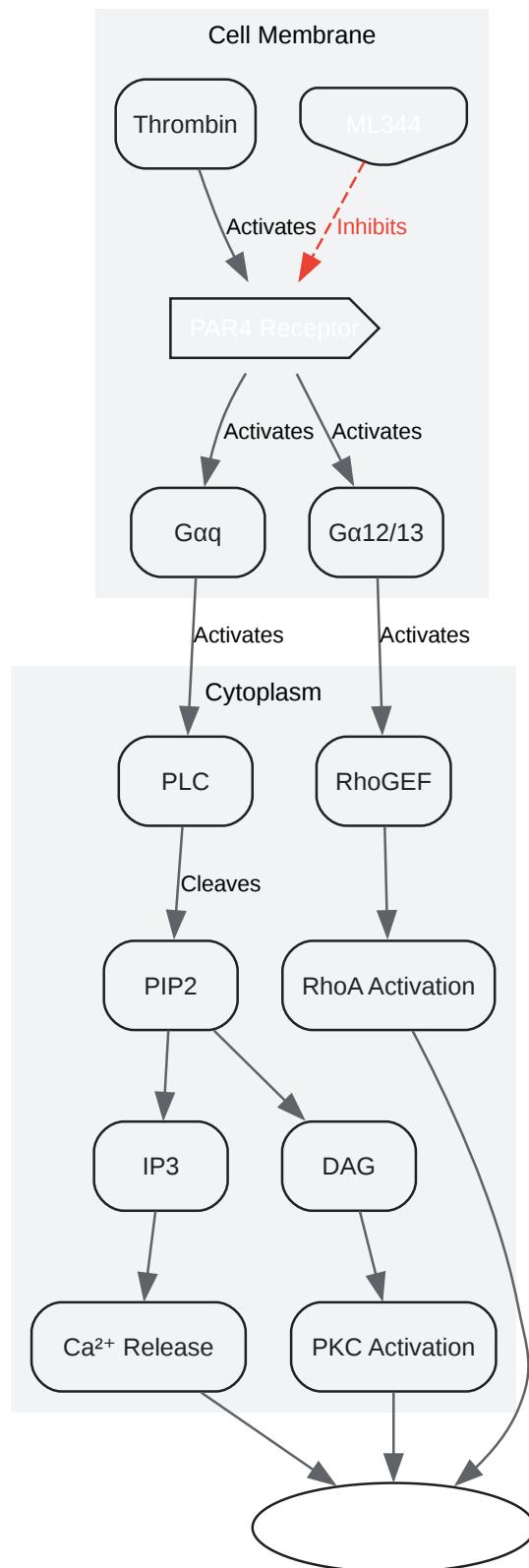
- Prepare fresh dilutions for each experiment.

In Vitro Assay Protocol: PAR4 Antagonism

This protocol provides a general workflow for assessing the antagonist activity of **ML344** on the PAR4 receptor in a cell-based assay.

Experimental Workflow



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References

- 1. A Novel and Selective PAR4 Antagonist: ML354 - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
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